

Application Note: Stereoselective Reductive Amination of 2-Isopropyltetrahydropyran-4-one

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Compound of Interest

Compound Name: 2-(Propan-2-yl)oxan-4-amine

CAS No.: 1159701-09-3

Cat. No.: B1373016

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Executive Summary

The 2-isopropyltetrahydropyran-4-amine scaffold is a critical pharmacophore in medicinal chemistry, notably serving as the core architecture for CCR2 and CCR5 antagonists (e.g., Takakura et al., Pfizer, Merck programs) used in anti-inflammatory and immunomodulatory drug development.

This Application Note provides a robust, scalable protocol for the reductive amination of 2-isopropyltetrahydropyran-4-one. Unlike simple aliphatic ketones, this substrate possesses a chiral center at C2, which dictates the stereochemical outcome at C4. The protocol prioritizes the synthesis of the thermodynamically stable 2,4-cis-isomer (diequatorial) using Sodium Triacetoxyborohydride (STAB), offering high diastereoselectivity (>10:1 dr), mild conditions, and avoidance of toxic cyanoborohydrides.

Scientific Foundation & Mechanistic Logic

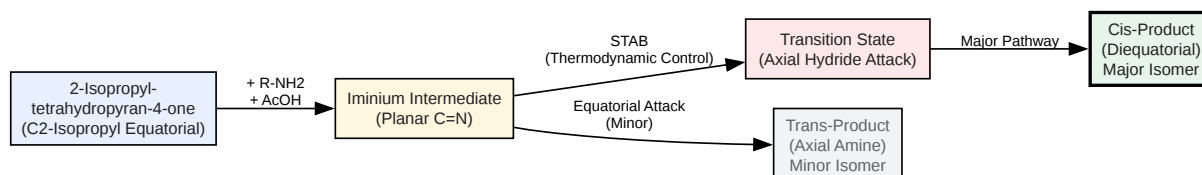
Conformational Analysis

The stereochemical outcome is governed by the conformational locking effect of the C2-isopropyl group.

- **Anchor Point:** The bulky isopropyl group exclusively occupies the equatorial position to minimize high-energy 1,3-diaxial interactions.
- **Target Geometry:** The bioactive conformation for most CCR2 antagonists is the 2,4-cis-isomer. In a 2,4-disubstituted tetrahydropyran (analogous to a 1,3-disubstituted cyclohexane), the cis relationship corresponds to the diequatorial (e,e) conformation.
- **The Challenge:** Achieving the cis (equatorial amine) vs. trans (axial amine) isomer depends on the trajectory of the hydride attack on the intermediate iminium ion.

Reaction Mechanism & Selectivity

- **Imine Formation:** The amine condenses with the ketone to form an iminium ion. This step is reversible and catalyzed by weak acid (AcOH).
- **Stereoelectronic Control:**
 - **Axial Attack (Thermodynamic Control):** The hydride donor attacks the iminium ion from the axial face (top down in the standard chair view). This forces the forming C-N bond into the equatorial position, yielding the cis-isomer.
 - **Reagent Choice:** STAB ($\text{NaBH}(\text{OAc})_3$) is the reagent of choice. Its steric bulk and mild reducing power allow the iminium formation equilibrium to settle, generally favoring the thermodynamic (equatorial) product. Stronger, smaller reducers (e.g., NaBH_4) or bulky hindered reducers (e.g., L-Selectride) can alter this ratio toward the kinetic (axial) product.



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Figure 1: Mechanistic pathway illustrating the preference for the diequatorial (cis) product via axial hydride attack.

Experimental Protocol

Materials & Reagents

Reagent	Equiv.	Role	Notes
2-Isopropyltetrahydropyran-4-one	1.0	Substrate	Limiting reagent.
Primary/Secondary Amine	1.1 - 1.2	Reactant	Free base preferred. If HCl salt, add 1.0 eq TEA.
Sodium Triacetoxyborohydride (STAB)	1.4 - 1.5	Reductant	Moisture sensitive. ^[1] Weigh quickly in air or N ₂ box.
Acetic Acid (AcOH)	1.0 - 2.0	Catalyst	Essential for imine formation. Maintain pH ~5.
1,2-Dichloroethane (DCE)	Solvent	0.1 - 0.2 M	DCM or THF can be substituted if DCE is restricted.

Step-by-Step Procedure

Step 1: Imine Formation (Pre-complexation)

- Charge a dry reaction vessel (equipped with a stir bar) with 2-isopropyltetrahydropyran-4-one (1.0 equiv).
- Dissolve in DCE (concentration ~0.15 M).
- Add the Amine (1.1 equiv).
- Add Acetic Acid (1.5 equiv).

- Checkpoint: Verify pH is weakly acidic (pH 4–5) using wet pH paper.
- Stir at room temperature (RT) for 30–60 minutes.
 - Why? This "aging" period allows the equilibrium to shift toward the imine/iminium species before the reducing agent is introduced, minimizing direct reduction of the ketone to the alcohol.

Step 2: Reduction 6. Add STAB (1.5 equiv) in a single portion.

- Observation: Mild effervescence may occur.
- Stir the suspension vigorously at RT under Nitrogen or Argon atmosphere.
- Monitor: Check reaction progress by LCMS or TLC after 2 hours.
- Target: Disappearance of ketone (m/z $[M+H]^+$ of ketone) and appearance of amine product.
- Duration: Typically complete in 2–16 hours depending on amine steric hindrance.

Step 3: Workup & Isolation 9. Quench: Carefully add saturated aqueous NaHCO_3 solution (equal volume to solvent) to quench excess hydride and neutralize the acid. Stir for 15 minutes until effervescence ceases. 10. Extraction: Extract the aqueous layer with DCM (3x). 11. Wash: Combine organic layers and wash with Brine (1x). 12. Dry: Dry over anhydrous Na_2SO_4 or MgSO_4 , filter, and concentrate in vacuo.

Step 4: Purification

- Flash Chromatography: Elute with a gradient of DCM:MeOH (95:5 to 90:10) + 1% NH_4OH (or 7N NH_3 in MeOH).
- Note on Isomers: The cis (diequatorial) and trans isomers are often separable by silica chromatography. The cis isomer is typically more polar (elutes later) in some systems, but this varies by amine substituent.

Analytical Verification (Quality Control)

To confirm the 2,4-cis-stereochemistry, ^1H NMR is the definitive tool.

Parameter	Cis-Isomer (Diequatorial)	Trans-Isomer (Axial Amine)
H4 Proton Signal	Appears as a tt (triplet of triplets) or wide multiplet.	Appears as a narrow multiplet or quintet.
Coupling Constants (J)	Large axial-axial coupling ($J \approx 10\text{--}12\text{ Hz}$) between H4 and H3ax/H5ax.	Small equatorial-axial coupling ($J \approx 2\text{--}5\text{ Hz}$).
Chemical Shift	H4 is typically more shielded (upfield).	H4 is typically more deshielded (downfield).

Self-Validating Check: Measure the peak width at half-height () for the proton at C4.

- Hz → Indicates Axial Proton (Equatorial Amine) → Cis-Isomer.
- Hz → Indicates Equatorial Proton (Axial Amine) → Trans-Isomer.

Troubleshooting & Optimization

Issue	Root Cause	Solution
Low Conversion	Steric hindrance of the amine or ketone.	1. Increase AcOH to 2.0–3.0 equiv. 2. Add Ti(OiPr) ₄ (1.5 equiv) during Step 1 (Imine formation) to act as a Lewis Acid / water scavenger. Stir 2h before adding STAB.
High Alcohol Byproduct	Direct reduction of ketone before imine forms.	Increase the "aging" time in Step 1 (up to 2h). Ensure STAB is not added until imine equilibrium is established. [2]
Wrong Diastereomer	Kinetic control dominant.	Ensure reaction is at RT (not 0°C). Switch solvent to THF to alter solvation shell. If trans is desired, switch reductant to L-Selectride (requires pre-formed imine).
Stuck at Imine	Imine is stable and not reducing.	Heat the reaction to 40–50°C after adding STAB.

References

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